

Synthesis Protocol for E3 Ligase Ligand 32

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Compound of Interest

Compound Name: *E3 ligase Ligand 32*

Cat. No.: *B8148462*

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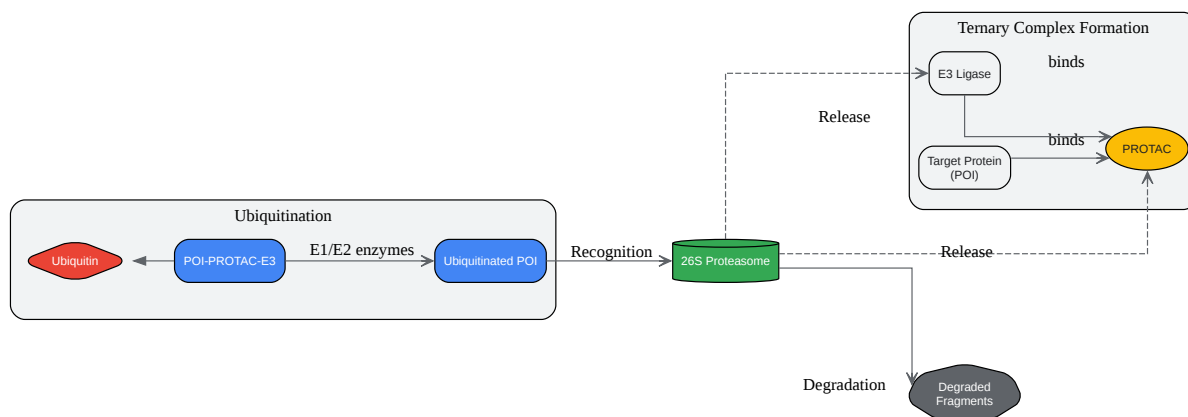
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Introduction

E3 Ligase Ligand 32 is a crucial building block in the development of Proteolysis Targeting Chimeras (PROTACs), a novel therapeutic modality designed to induce the degradation of specific target proteins. This ligand is a component of PROTAC SMARCA2/4-degrader-29, where it serves to recruit an E3 ubiquitin ligase. The formation of a ternary complex between the target protein, the PROTAC, and the E3 ligase leads to the ubiquitination and subsequent degradation of the target protein by the proteasome. This document provides a detailed protocol for the chemical synthesis of **E3 Ligase Ligand 32**, based on the procedure outlined in patent US20230072658A1.

Principle of PROTAC Action

PROTACs are bifunctional molecules that bring a target protein and an E3 ubiquitin ligase into close proximity. This induced proximity facilitates the transfer of ubiquitin from the E2 conjugating enzyme to the target protein, marking it for degradation by the 26S proteasome. This process is catalytic, as a single PROTAC molecule can induce the degradation of multiple target protein molecules.



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Caption: General mechanism of PROTAC-induced protein degradation.

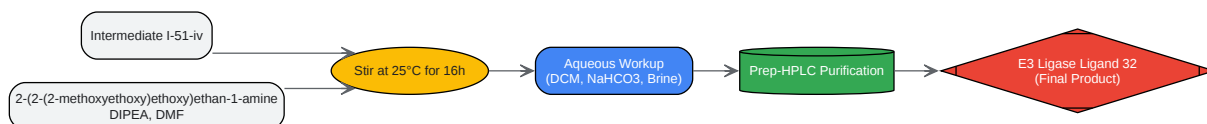
Synthesis Protocol

The synthesis of **E3 Ligase Ligand 32**, chemically named 6-bromo-7-methyl-8-(2-((2-(2-methoxyethoxy)ethyl)amino)acetamido)-5,6-dihydrobenzo[c][1]naphthyridin-5-one, is a multi-step process. The following protocol is adapted from "Example 52" of patent US20230072658A1.

Materials and Reagents

Reagent	Supplier
Intermediate I-51-iv (from Example 51)	Custom
2-(2-(2-methoxyethoxy)ethoxy)ethan-1-amine	Commercial
N,N-Diisopropylethylamine (DIPEA)	Commercial
N,N-Dimethylformamide (DMF)	Commercial
Dichloromethane (DCM)	Commercial
Saturated aqueous sodium bicarbonate (NaHCO ₃)	Lab prepared
Brine	Lab prepared
Anhydrous sodium sulfate (Na ₂ SO ₄)	Commercial
Preparative HPLC system	

Synthesis Workflow



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References

- 1. Patent Public Search | USPTO [ppubs.uspto.gov]

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